

Mass Fragmentation Pattern Comparison: Safinamide and Key Derivatives

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Compound of Interest

Compound Name: *3-Desfluoro,-4-Fluoro-Safinamide
Mesylate*

CAS No.: *202825-43-2*

Cat. No.: *B12724859*

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Executive Summary

High-resolution LC-MS/MS analysis of Safinamide (SAF) reveals a dominant fragmentation pathway driven by the cleavage of the benzylic amine bond, yielding a characteristic tropylium-like cation at m/z 215. This signature ion serves as the diagnostic anchor for identifying structural derivatives.

This guide compares Safinamide with three critical derivatives:

- Safinamide Acid (Metabolite): Differentiated by a +1 Da shift in precursor mass and retention of the m/z 215 core.
- Impurity D (Amide Analog): Differentiated by a +14 Da shift and a unique acylium fragment ion (m/z 229), indicating oxidation of the amine linker.
- N-Nitroso Safinamide (Genotoxic Impurity): Differentiated by a +29 Da shift and a characteristic neutral loss of NO (30 Da).

Experimental Methodology

To ensure reproducibility, the following LC-MS/MS conditions are recommended for the characterization of these compounds.

- Instrumentation: Triple Quadrupole (QqQ) or Q-TOF MS coupled with UHPLC.
- Ionization Source: Electrospray Ionization (ESI) in Positive Mode.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Column: C18 Reverse Phase (e.g., CORTECS C18, 100 x 4.6 mm, 2.7 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[\[4\]](#)
 - B: Methanol or Acetonitrile.
 - Note: Acidic pH is critical for efficient protonation of the secondary amine.
- Collision Energy (CE): Ramp 15–35 eV to observe both precursor stability and deep fragmentation.

Fragmentation Mechanics & Comparative Analysis

3.1. Safinamide (Parent Compound)[\[2\]](#)

- Structure: (S)-(+)-2-[4-(3-fluorobenzyloxy)benzylamino]propanamide
- Precursor Ion $[M+H]^+$: m/z 303.3
- Primary Fragmentation Pathway: The protonated molecular ion undergoes inductive cleavage at the C-N bond between the benzyl carbon and the amine nitrogen. This releases the neutral alanine amide tail (88 Da) and generates the resonance-stabilized 4-(3-fluorobenzyloxy)benzyl cation (m/z 215).
- Secondary Fragmentation: Further fragmentation of the m/z 215 ion breaks the ether linkage, yielding the 3-fluorobenzyl cation (m/z 109).

3.2. Derivative 1: Safinamide Acid (Major Metabolite)

- Modification: Hydrolysis of the terminal amide (-CONH₂) to a carboxylic acid (-COOH).
- Precursor Ion [M+H]⁺: m/z 304.3 (+1 Da vs Parent).
- Differentiation: Like the parent, the C-N bond is the weakest point. Cleavage yields the identical m/z 215 base peak. The distinction lies solely in the precursor mass and the neutral loss of 89 Da (alanine acid moiety) vs 88 Da.

3.3. Derivative 2: Impurity D (Amide Linker Analog)

- Modification: Oxidation of the benzylic amine (-CH₂-NH-) to an amide (-CO-NH-).
- Precursor Ion [M+H]⁺: m/z 317.3 (+14 Da vs Parent).
- Differentiation: The amide bond strengthens the linker. Fragmentation does not yield the m/z 215 benzyl cation. Instead, it typically yields the 4-(3-fluorobenzyloxy)benzoyl cation at m/z 229. This +14 Da shift in the fragment ion is diagnostic for oxidation at the benzylic position.

3.4. Derivative 3: N-Nitroso Safinamide (Genotoxic Impurity)[4][5]

- Modification: Nitrosylation of the secondary amine.
- Precursor Ion [M+H]⁺: m/z 332.3 (+29 Da vs Parent).
- Differentiation: N-Nitroso compounds exhibit a characteristic neutral loss of nitric oxide (NO, 30 Da), yielding a product ion at m/z 302 (a radical cation or protonated species depending on mechanism). Subsequent fragmentation often regenerates the m/z 215 core.

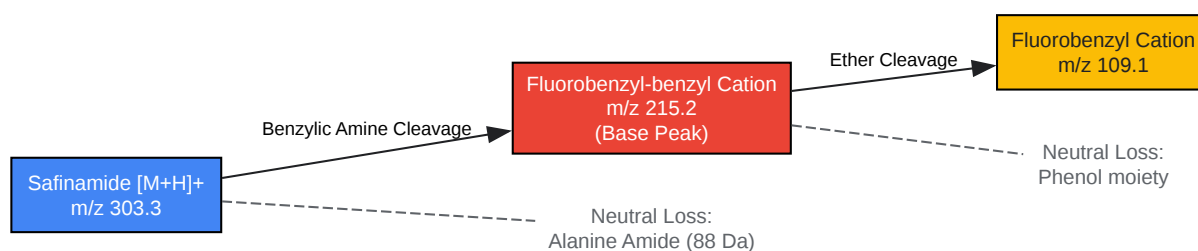
Summary of Diagnostic Ions

Compound	Precursor (m/z)	Key Product Ion 1 (m/z)	Key Product Ion 2 (m/z)	Diagnostic Neutral Loss
Safinamide	303.3	215.2 (Base Peak)	109.1	88 Da (Alanine amide)
Safinamide Acid	304.3	215.2 (Base Peak)	109.1	89 Da (Alanine acid)
Impurity D	317.3	229.2 (Acylium)	109.1	88 Da (Alanine amide)
N-Nitroso Safinamide	332.3	302.3 (Loss of NO)	215.2	30 Da (Nitric Oxide)

Visualizations

Figure 1: Safinamide Fragmentation Pathway

This diagram illustrates the cleavage mechanism forming the stable m/z 215 cation.

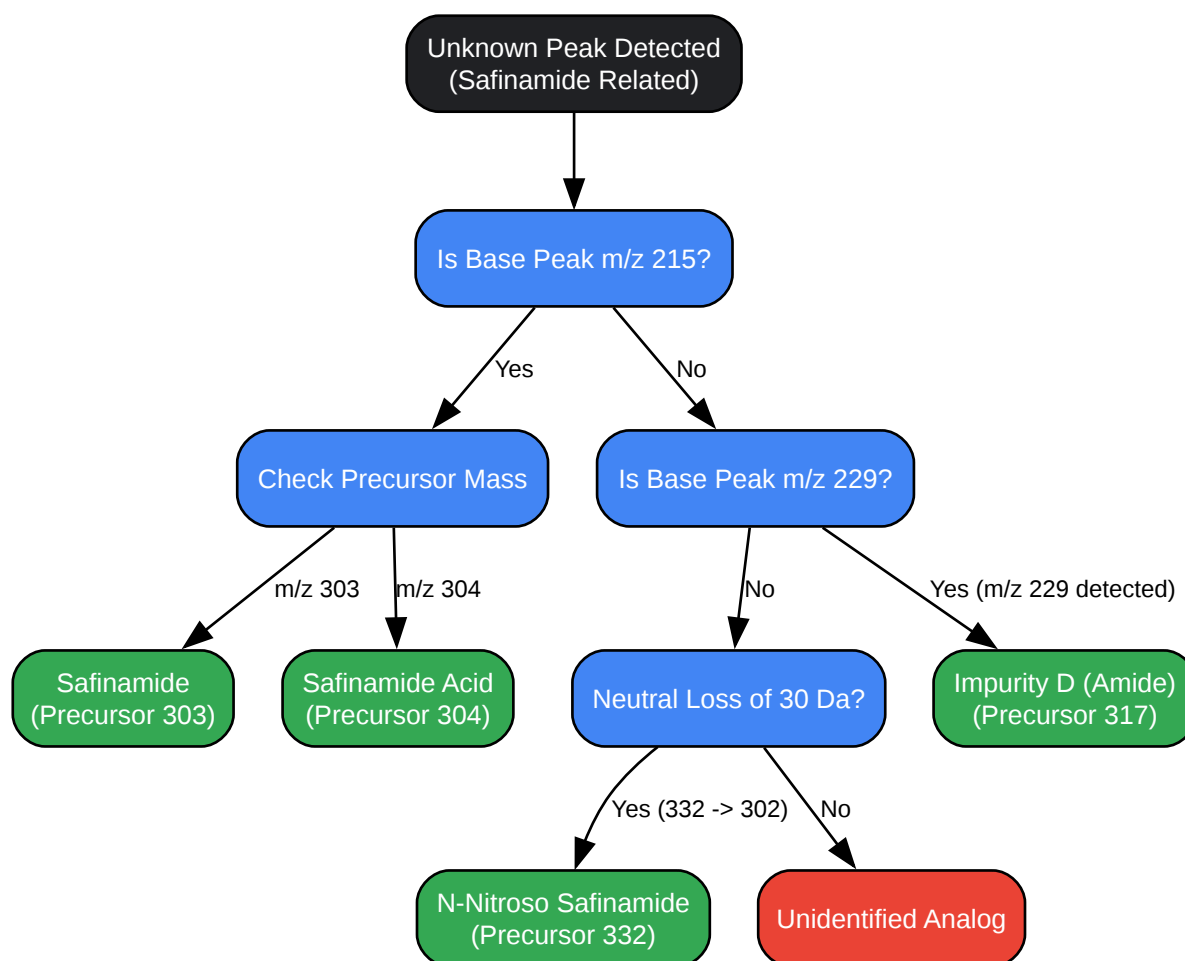


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Caption: Step-wise fragmentation of protonated Safinamide. The primary event is the loss of the alanine amide tail to form the stable m/z 215 ion.

Figure 2: Derivative Identification Workflow

A logic tree for classifying Safinamide-related compounds based on MS/MS data.



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Caption: Decision tree for identifying Safinamide derivatives using characteristic fragment ions and neutral losses.

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